

A Comprehensive Technical Guide to the Structure of 3-Hydroxyhexadecanoic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Hydroxyhexadecanoic acid

CAS No.: 928-17-6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the molecular structure, chemical properties, and biological significance of **3-Hydroxyhexadecanoic acid**. The information is curated for professionals in research, science, and drug development to facilitate a deeper understanding and application of this multifaceted fatty acid.

Core Molecular Structure

3-Hydroxyhexadecanoic acid, also known as 3-hydroxypalmitic acid, is a long-chain saturated fatty acid.^{[1][2]} Its fundamental structure consists of a sixteen-carbon backbone, characteristic of hexadecanoic acid (palmitic acid), with a hydroxyl (-OH) group substituted at the third carbon position (C3) and a carboxyl (-COOH) group at the first carbon (C1).^{[1][2]} This substitution of a hydroxyl group is a key feature that imparts specific chemical and biological properties to the molecule.

The IUPAC name for this compound is **3-hydroxyhexadecanoic acid**.^[2] It is also commonly referred to by several synonyms, including β -hydroxyhexadecanoic acid and 3-hydroxypalmitic

acid.[\[2\]](#)[\[3\]](#)

Stereoisomerism

The presence of a hydroxyl group on the third carbon atom makes this carbon a chiral center. Consequently, **3-Hydroxyhexadecanoic acid** exists as two distinct stereoisomers, or enantiomers:

- **(R)-3-Hydroxyhexadecanoic acid**: The 'R' configuration denotes a specific spatial arrangement of the atoms around the chiral center.[\[4\]](#)[\[5\]](#) This enantiomer is of particular interest in biological systems.
- **(S)-3-Hydroxyhexadecanoic acid**: The 'S' configuration is the mirror image of the (R)-enantiomer.

The racemic mixture, containing equal amounts of both enantiomers, is often designated as **(DL)-3-Hydroxyhexadecanoic acid**.[\[1\]](#)[\[3\]](#) The specific stereochemistry of the molecule can significantly influence its biological activity and role in metabolic pathways.[\[5\]](#)

Physicochemical Properties

The physicochemical properties of **3-Hydroxyhexadecanoic acid** are summarized in the table below. These properties are crucial for its handling, formulation, and application in experimental and developmental settings.

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₃₂ O ₃	[1][2][3]
Molecular Weight	272.42 g/mol	[2][3]
CAS Number	2398-34-7 (for the racemic mixture)	[1][2][3]
20595-04-4 (for the (R)-enantiomer)	[4][5]	
Appearance	White to off-white, waxy solid	[1][6]
Melting Point	78-79 °C	[6]
Boiling Point	405.0 ± 28.0 °C (Predicted)	[6]
Solubility	Soluble in DMF and DMSO (20 mg/ml), slightly soluble in ethanol (2.5 mg/ml), and limited solubility in water.	[1][7]
pKa	4.38 ± 0.10 (Predicted)	[6]

Biological Significance and Roles

3-Hydroxyhexadecanoic acid is not merely a simple fatty acid; it plays several critical roles in various biological contexts:

- **Component of Endotoxins:** 3-Hydroxy fatty acids, including **3-Hydroxyhexadecanoic acid**, are integral components of Lipid A, the lipid portion of lipopolysaccharides (LPS) found in the outer membrane of Gram-negative bacteria.[7] As such, they are often used as chemical markers for the presence of endotoxins.[7]
- **Metabolic Intermediate:** In humans, (R)-**3-Hydroxyhexadecanoic acid** is an intermediate in the biosynthesis of fatty acids.
- **Metabolic Disorders:** The accumulation of long-chain 3-hydroxy fatty acids is associated with long-chain 3-hydroxyacyl-CoA dehydrogenase (LCHAD) and mitochondrial trifunctional

protein deficiencies.[7][8] This accumulation can induce oxidative stress and lead to mitochondrial dysfunction.[7]

- **Quorum Sensing:** In some bacteria, such as *Ralstonia solanacearum*, the methyl ester of 3-hydroxy palmitic acid acts as a quorum-sensing signal molecule, regulating genes involved in virulence.[7]
- **Anticancer Research:** The conjugation of (R)-3-hydroxyalkanoic acids of varying chain lengths with peptides has been shown to enhance their anti-cancer activity, suggesting a potential application in drug development.[9]

Experimental Protocols: Synthesis

A common method for the synthesis of **3-Hydroxyhexadecanoic acid** is the Reformatsky reaction.[10] This reaction involves the treatment of an aldehyde or ketone with an α -halo ester in the presence of metallic zinc.

General Protocol for the Synthesis of **3-Hydroxyhexadecanoic acid** via Reformatsky Reaction:

- **Reactant Preparation:** The primary reactants are tetradecanal and an ester of a haloacetic acid (e.g., ethyl bromoacetate).
- **Reaction Initiation:** Activated zinc metal is added to the reactants in an appropriate solvent, typically an ether such as diethyl ether or tetrahydrofuran.
- **Organozinc Formation:** The zinc reacts with the ethyl bromoacetate to form an organozinc intermediate, known as a Reformatsky enolate.
- **Nucleophilic Addition:** This enolate then acts as a nucleophile, attacking the carbonyl carbon of tetradecanal.
- **Hydrolysis:** The resulting complex is hydrolyzed, typically with a dilute acid, to yield the β -hydroxy ester.
- **Saponification:** The ester is then saponified (hydrolyzed under basic conditions) to produce the sodium salt of **3-Hydroxyhexadecanoic acid**.

- Acidification: Finally, acidification of the salt yields the free **3-Hydroxyhexadecanoic acid**.
- Purification: The final product is purified, often by recrystallization from a suitable solvent like petroleum ether.[10]

Visualizations

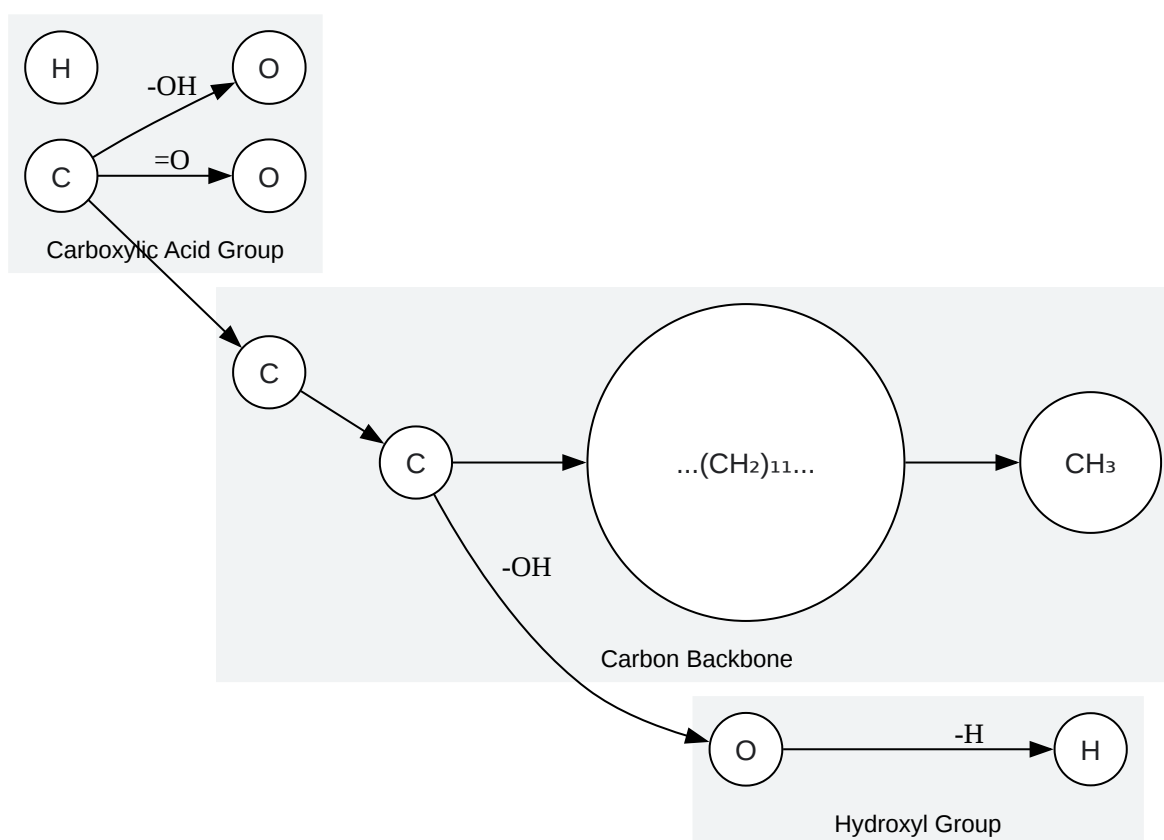


Figure 1: Molecular Structure of 3-Hydroxyhexadecanoic Acid

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Caption: General structure of **3-Hydroxyhexadecanoic acid**.

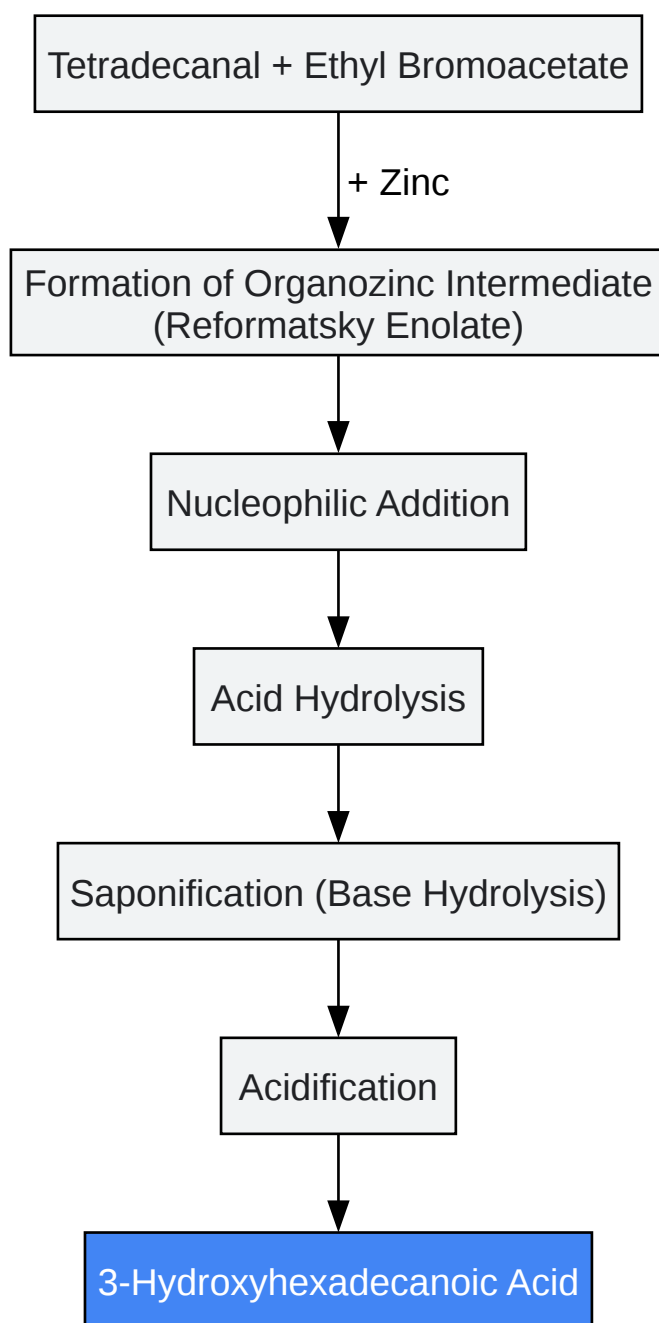


Figure 2: Workflow for the Synthesis of 3-Hydroxyhexadecanoic Acid

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Caption: Synthesis workflow via the Reformatsky reaction.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Structure of 3-Hydroxyhexadecanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b164411/docs#a-comprehensive-technical-guide-to-the-structure-of-3-hydroxyhexadecanoic-acid>]

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